

TCO-PEG4-Maleimide in Pre-targeted Imaging Applications: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: TCO-PEG4-maleimide

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Abstract

This document provides detailed application notes and protocols for the use of **TCO-PEG4-maleimide** in pre-targeted imaging applications. This powerful strategy leverages the bioorthogonal inverse-electron-demand Diels-Alder (IEDDA) reaction between a trans-cyclooctene (TCO) moiety and a tetrazine (Tz) probe. In this approach, a targeting molecule, such as an antibody, is first modified with **TCO-PEG4-maleimide** and administered in vivo. After sufficient time for the antibody to accumulate at the target site and for unbound conjugate to clear from circulation, a radiolabeled or fluorescently tagged tetrazine is introduced. The rapid and highly specific "click" reaction between the TCO and tetrazine enables high-contrast imaging of the target tissue. The inclusion of a PEG4 spacer enhances solubility and improves pharmacokinetic properties. This methodology offers significant advantages over conventional direct labeling techniques, including improved target-to-background ratios and the ability to use short-lived radionuclides for imaging long-circulating antibodies.^{[1][2][3][4][5]}

Introduction

Pre-targeted imaging is a two-step approach designed to overcome the limitations of directly labeled targeting vectors, such as monoclonal antibodies (mAbs), which often exhibit slow pharmacokinetics.^[5] The long circulation time of antibodies requires the use of long-lived radionuclides, leading to a higher radiation dose to the patient. Pre-targeting decouples the targeting and imaging steps.^{[5][6]}

The IEDDA reaction between TCO and tetrazine is exceptionally fast and bioorthogonal, meaning it proceeds efficiently in a biological environment without interfering with native biochemical processes.^{[3][7]} **TCO-PEG4-maleimide** is a heterobifunctional linker that facilitates the conjugation of the TCO group to a targeting molecule.^{[8][9]} The maleimide group reacts specifically with thiol groups (e.g., from cysteine residues on a reduced antibody), while the TCO group provides the reaction partner for the subsequently administered tetrazine probe.^{[8][9][10]} The PEG4 spacer increases the hydrophilicity of the conjugate, which can reduce aggregation and improve in vivo behavior.^{[7][8]}

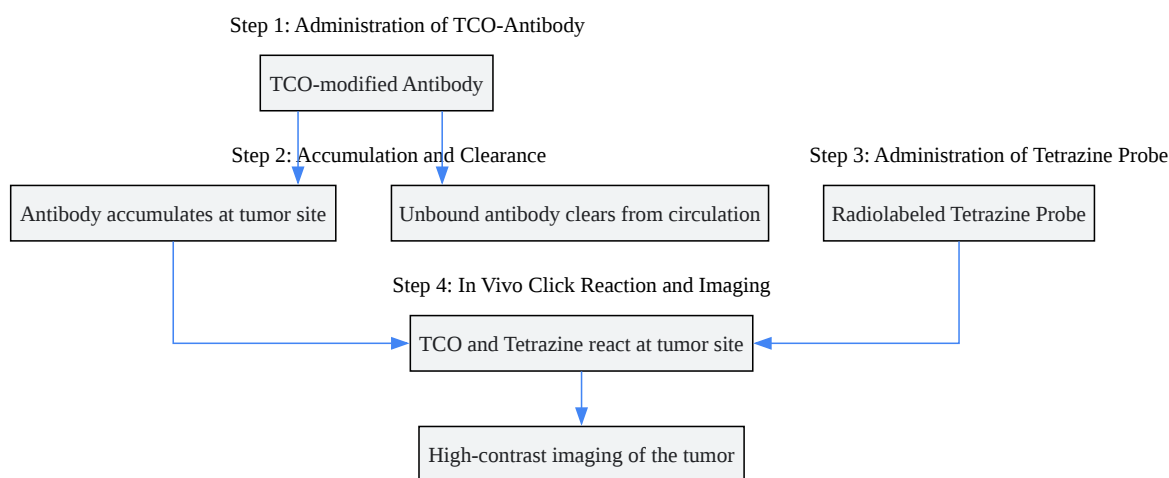
Principle of the Method

The pre-targeted imaging strategy using **TCO-PEG4-maleimide** consists of the following key steps:

- **Conjugation:** The maleimide group of **TCO-PEG4-maleimide** is covalently linked to a thiol group on the targeting biomolecule (e.g., a partially reduced antibody).
- **Administration of the TCO-modified Biomolecule:** The TCO-conjugated targeting molecule is administered to the subject.
- **Accumulation and Clearance:** A waiting period (typically 24-72 hours) allows the TCO-conjugate to accumulate at the target site (e.g., a tumor) and for the unbound conjugate to clear from the bloodstream.^[11]
- **Administration of the Tetrazine Probe:** A small, rapidly clearing tetrazine probe, which is labeled with an imaging agent (e.g., a radionuclide for PET or SPECT, or a fluorophore), is administered.
- **In Vivo Click Reaction:** The tetrazine probe rapidly distributes throughout the body and undergoes a bioorthogonal click reaction with the TCO-modified biomolecule that has accumulated at the target site.

- Imaging: Unreacted tetrazine probe is quickly cleared from the body, leading to a high signal-to-noise ratio for imaging the target site.[11]

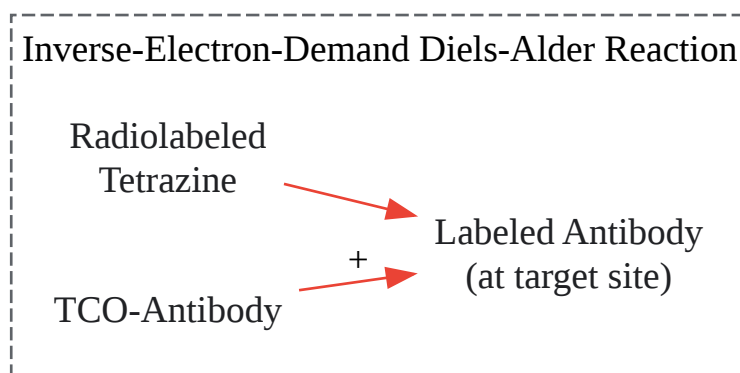
Visualization of the Pre-targeted Imaging Workflow



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Caption: Workflow of the pre-targeted imaging strategy.

The TCO-Tetrazine Ligation



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Caption: The bioorthogonal TCO-tetrazine click reaction.

Experimental Protocols

Protocol 1: Antibody Thiolation and Conjugation with TCO-PEG4-Maleimide

This protocol describes the partial reduction of an antibody to generate free thiol groups, followed by conjugation with **TCO-PEG4-maleimide**.

Materials:

- Antibody of interest (in a thiol-free buffer, e.g., PBS)
- **TCO-PEG4-maleimide** (stored at -20°C)
- Tris(2-carboxyethyl)phosphine (TCEP)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.2-7.4
- Spin desalting columns (e.g., Zeba Spin Desalting Columns, 40K MWCO)
- Amicon ultrafiltration units (30K MWCO)

Procedure:

- Antibody Preparation:
 - If the antibody solution contains extraneous proteins (e.g., BSA) or stabilizers with primary amines (e.g., glycine) or thiols, purify the antibody using an appropriate method such as protein A/G affinity chromatography or tangential flow filtration.
 - Buffer exchange the antibody into PBS. The final concentration should be between 1-10 mg/mL.[\[12\]](#)
- Antibody Reduction (to generate free thiols):
 - Add a 10-100 fold molar excess of TCEP to the antibody solution.[\[12\]](#)
 - Incubate for 20-30 minutes at room temperature.
 - Remove excess TCEP using a spin desalting column equilibrated with PBS.
- **TCO-PEG4-Maleimide** Solution Preparation:
 - Immediately before use, dissolve **TCO-PEG4-maleimide** in anhydrous DMSO to a concentration of 10 mg/mL.[\[13\]](#)
- Conjugation Reaction:
 - Add a 10-20 fold molar excess of the **TCO-PEG4-maleimide** solution to the reduced antibody solution while gently vortexing.[\[12\]](#)
 - Incubate the reaction mixture for 2 hours at room temperature or overnight at 4°C, protected from light.[\[12\]](#)
- Purification of the TCO-Antibody Conjugate:
 - Remove unreacted **TCO-PEG4-maleimide** and byproducts by purifying the antibody conjugate using a spin desalting column equilibrated with PBS.[\[11\]](#)
 - The conjugate can be further concentrated using an Amicon ultrafiltration unit.

- Characterization:
 - Determine the degree of labeling (DOL), which is the number of TCO molecules per antibody. This can be achieved using MALDI-TOF mass spectrometry or by reacting the conjugate with an excess of a fluorescently-labeled tetrazine and measuring the absorbance.[\[11\]](#)

Protocol 2: In Vivo Pre-targeted Imaging in a Murine Xenograft Model

This protocol provides a general framework for a pre-targeted imaging study in mice bearing subcutaneous tumors.

Materials:

- TCO-modified antibody (from Protocol 1)
- Radiolabeled tetrazine probe (e.g., ⁶⁸Ga-tetrazine, ⁸⁹Zr-tetrazine)
- Tumor-bearing mice (e.g., xenograft model relevant to the antibody target)
- Sterile PBS
- Anesthetic (e.g., isoflurane)
- In vivo imaging system (e.g., PET/CT scanner)

Procedure:

- Administration of TCO-Antibody:
 - Administer the TCO-modified antibody to the tumor-bearing mice via intravenous (tail vein) injection. The dose will depend on the specific antibody and should be optimized. A typical dose might be 100 µg per mouse.[\[1\]](#)
- Accumulation and Clearance Period:

- Allow the TCO-antibody to accumulate at the tumor site and clear from circulation. This period is typically 24 to 72 hours, depending on the pharmacokinetics of the antibody.[\[11\]](#)
- Administration of Radiolabeled Tetrazine Probe:
 - Dissolve the radiolabeled tetrazine probe in sterile PBS.
 - Administer the probe via intravenous injection. The amount of radioactivity will depend on the radionuclide and imaging system (e.g., ~1.85 MBq for ⁶⁸Ga).[\[1\]](#)
- In Vivo Imaging:
 - Anesthetize the mice using isoflurane.
 - Place the mouse in the in vivo imaging system (e.g., PET/CT scanner).
 - Acquire images at various time points post-injection of the tetrazine probe (e.g., 1, 3, 4, 8, and 24 hours).[\[1\]](#)[\[11\]](#)
- Biodistribution Studies (Optional but Recommended):
 - At the end of the imaging study, euthanize the mice.
 - Dissect tumors and major organs (e.g., blood, liver, kidneys, spleen, muscle).
 - Weigh the tissues and measure the radioactivity in each sample using a gamma counter.
 - Calculate the percentage of the injected dose per gram of tissue (%ID/g).

Quantitative Data from Pre-targeted Imaging Studies

The following tables summarize quantitative data from various pre-targeted imaging studies utilizing the TCO-tetrazine ligation.

Table 1: Tumor Uptake and Biodistribution Data

Targeting Antibody	Tumor Model	Radionuclide	Time Post-Tz Injection	Tumor Uptake (%ID/g)	Tumor-to-Muscle Ratio	Tumor-to-Liver Ratio	Reference
Cetuximab-TCO	A431 xenograft	68Ga	23 h	3.48	Not Reported	2.64	[1]
CC49-TCO	LS174T xenograft	111In	3 h	4.2	13:1	Not Reported	[1]
anti-huA33-TCO	LS174T xenograft	68Ga	1 h	3.9 ± 1.8	3.9 ± 1.8	Not Reported	[1]
anti-huA33-TCO	Not Specified	64Cu	1 h	4.1 ± 0.3	>10	Not Reported	[1]
anti-huA33-TCO	Not Specified	64Cu	24 h	7.4 ± 2.0	>20	Not Reported	[1]
5B1-TCO (anti-CA19.9)	Pancreatic Cancer Xenograft	177Lu	4 h	4.6 ± 0.8	Not Reported	Not Reported	[2]
5B1-TCO (anti-CA19.9)	Pancreatic Cancer Xenograft	177Lu	120 h	16.8 ± 3.9	Not Reported	Not Reported	[2]
U36-TCO (anti-CD44v6)	HNSCC Xenograft	89Zr	72 h	1.5 ± 0.2	23.49 ± 6.22	Not Reported	[3][14]

Table 2: Experimental Parameters

Targeting Antibody	TCOs per mAb	Antibody Dose	Time Interval (Ab to Tz)	Tetrazine Probe	Reference
Cetuximab-TCO	Not Reported	Not Reported	23 h	[68Ga]Ga-NOTA-tetrazine	[1]
CC49-TCO	7.4	100 µg	24 h	[111In]In-DOTA-tetrazine	[1]
anti-huA33-TCO	5.3	Not Reported	24 h	[68Ga]Ga-DOTA-tetrazine	[1]
anti-huA33-TCO	3	Not Reported	24 h	[18F]F-tetrazine-dextran	[1]
5B1-TCO	Not Reported	200 µg	72 h	[177Lu]Lu-DOTA-PEG7-Tz	[2]
U36-TCO	6.2 - 27.2	Not Reported	24 h and 48 h	[89Zr]Zr-DFO-PEG5-Tz	[3] [14]

Conclusion

TCO-PEG4-maleimide is a versatile and effective reagent for the development of pre-targeted imaging agents. The protocols and data presented here provide a comprehensive guide for researchers and scientists in the field of drug development and molecular imaging. The ability to achieve high-contrast images with reduced radiation burden makes this a promising strategy for future clinical applications in diagnostics and theranostics.[\[1\]](#)[\[2\]](#) Further optimization of antibody-TCO and tetrazine probe pairs will continue to advance the capabilities of this powerful imaging modality.

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- To cite this document: BenchChem. [TCO-PEG4-Maleimide in Pre-targeted Imaging Applications: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15551624/docs#tco-peg4-maleimide-in-pre-targeted-imaging-applications-application-notes-and-protocols>]

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